

# How to store and handle Fti 276 to maintain activity

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## Compound of Interest

Compound Name: *Fti 276*

Cat. No.: *B1683900*

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## Technical Support Center: FTI-276

This guide provides researchers, scientists, and drug development professionals with essential information for the effective storage and handling of FTI-276 to ensure its stability and maintain its biological activity in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is FTI-276 and how does it work?

FTI-276 is a potent and selective CAAX peptidomimetic inhibitor of Farnesyltransferase (FTase).[1][2] Its mechanism of action involves blocking the post-translational farnesylation of proteins, most notably Ras proteins, which are frequently mutated in human cancers.[1][3] This farnesylation is a critical step for anchoring Ras to the plasma membrane, a prerequisite for its signaling activity. By inhibiting FTase, FTI-276 prevents Ras membrane localization, leading to an accumulation of inactive Ras-Raf complexes in the cytoplasm and thereby blocking downstream oncogenic signaling pathways.[1][4][5]

Q2: How should I store the solid (powder) form of FTI-276?

To ensure long-term stability, the solid form of FTI-276 should be stored at -20°C.[1][2] Some suppliers may recommend storage at -80°C.[6] Under proper storage conditions at -20°C, the compound is stable for at least four years.[1]

Q3: What is the best way to prepare and store FTI-276 stock solutions?

It is crucial to handle FTI-276 as the trifluoroacetate (TFA) salt, as the free form can be unstable.<sup>[7][8]</sup> After reconstituting FTI-276 in a suitable solvent such as DMSO or water, the stock solution should be aliquoted into single-use volumes and frozen at -70°C.<sup>[2]</sup> Stock solutions are reported to be stable for up to one week when stored at -70°C.<sup>[2]</sup> Avoid repeated freeze-thaw cycles to prevent degradation and loss of activity.

Q4: My FTI-276 is not dissolving properly. What should I do?

First, verify that you are using an appropriate solvent and not exceeding the maximum solubility (see Table 2). If precipitation occurs, gentle warming and/or sonication can aid in dissolution. Always ensure the solvent is of high purity and anhydrous, especially for organic solvents like DMSO, as moisture can affect compound stability.

Q5: I am not observing the expected biological effect in my cell-based assays. What could be the issue?

There are several potential reasons for a lack of activity:

- **Compound Degradation:** Improper storage or multiple freeze-thaw cycles of stock solutions can lead to degradation. It is recommended to use freshly prepared or properly stored single-use aliquots.
- **Cell Line Specificity:** FTI-276 is most effective in cells with specific genetic backgrounds, such as those expressing oncogenic, farnesylated forms of Ras (e.g., K-Ras).<sup>[1][3][4]</sup> It is not effective against cells expressing geranylgeranylated H-Ras.<sup>[1]</sup> Confirm that your cell model relies on a farnesylated protein for its oncogenic phenotype.
- **Experimental Conditions:** Ensure the final concentration of the solvent in your culture medium is not causing cellular toxicity and that the concentration of FTI-276 is appropriate for the target IC<sub>50</sub>.

## Quantitative Data Summary

### Table 1: Storage and Stability of FTI-276

Form	Storage Temperature	Reported Stability
Solid (Powder)	-20°C	≥ 4 years[1]
Stock Solution (in DMSO)	-70°C	Up to 1 week[2]

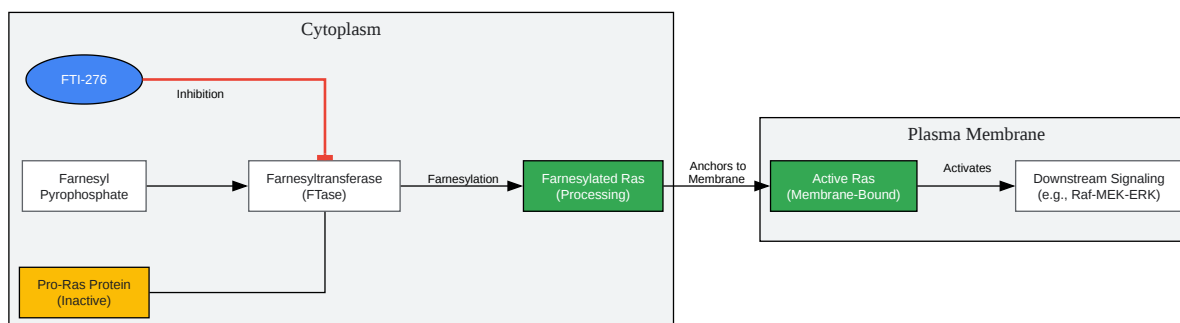
**Table 2: Solubility of FTI-276**

Solvent	Maximum Concentration
Water	10 mM[1][6]
DMSO	25 mg/mL[2]

**Table 3: FTI-276 Inhibitory Potency**

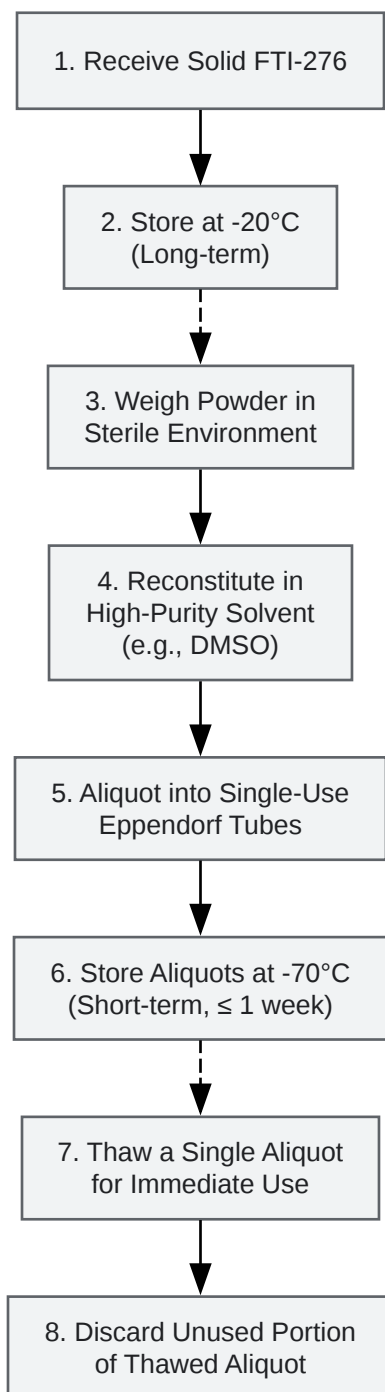
Target Enzyme	IC <sub>50</sub> Value
Farnesyltransferase (FTase)	0.5 nM (500 pM)[1][2][6][7]
Geranylgeranyltransferase I (GGTase I)	50 nM[1][2][6]

## Visualized Workflows and Pathways



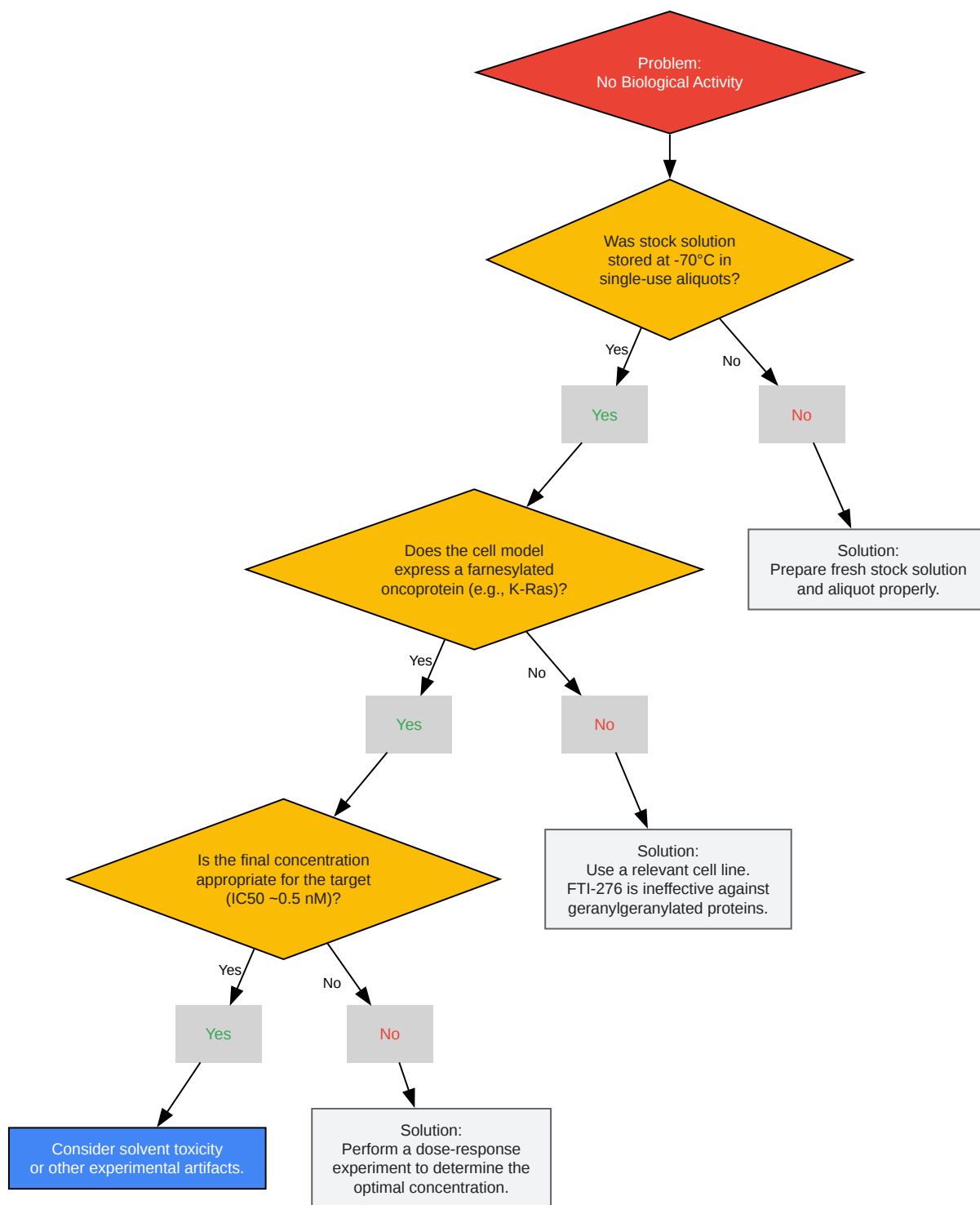
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Caption: Mechanism of action for FTI-276, inhibiting FTase to prevent Ras farnesylation.



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Caption: Recommended workflow for handling FTI-276 from receipt to experimental use.



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